

An In-depth Technical Guide to C.I. Disperse Yellow 42

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Compound of Interest

Compound Name: Disperse Yellow 42

Cat. No.: B1218212

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and application of C.I. **Disperse Yellow 42**. It is a nitro disperse dye primarily utilized for coloring polyester fibers. This document includes detailed experimental protocols for its synthesis and its application in high-temperature polyester dyeing. Furthermore, it outlines key analytical techniques for the characterization of this dye. The information is intended to serve as a valuable resource for researchers and scientists in the fields of chemistry, materials science, and textile engineering.

Chemical Structure and Properties

Disperse Yellow 42, with the IUPAC name 4-Anilino-3-nitro-N-phenylbenzene-1-sulfonamide, is a key member of the nitro class of disperse dyes.[1][2] Its chemical structure is characterized by a nitrodiphenylamine backbone.[3]

Table 1: Chemical Identifiers and Properties of **Disperse Yellow 42**

Property	Value	Reference(s)
IUPAC Name	4-Anilino-3-nitro-N-phenylbenzene-1-sulfonamide	[2]
Synonyms	4-Anilino-3-nitrobenzenesulfonanilide, C.I. 10338	[3]
CAS Number	5124-25-4	
Molecular Formula	C ₁₈ H ₁₅ N ₃ O ₄ S	
Molecular Weight	369.40 g/mol	
Appearance	Yellow-brown powder	
Melting Point	157 °C	
Solubility	Soluble in ethanol, acetone, and benzene; Insoluble in water.	
UV-Vis λ _{max}	418 nm	
Color in Conc. H ₂ SO ₄	Dark yellow-brown solution, which forms a yellow precipitate on dilution	

Synthesis of Disperse Yellow 42

The synthesis of **Disperse Yellow 42** is achieved through the condensation reaction of two equivalents of aniline with 4-chloro-3-nitrobenzenesulfonyl chloride.

Experimental Protocol: Synthesis

This protocol outlines a laboratory-scale synthesis of **Disperse Yellow 42**.

Materials:

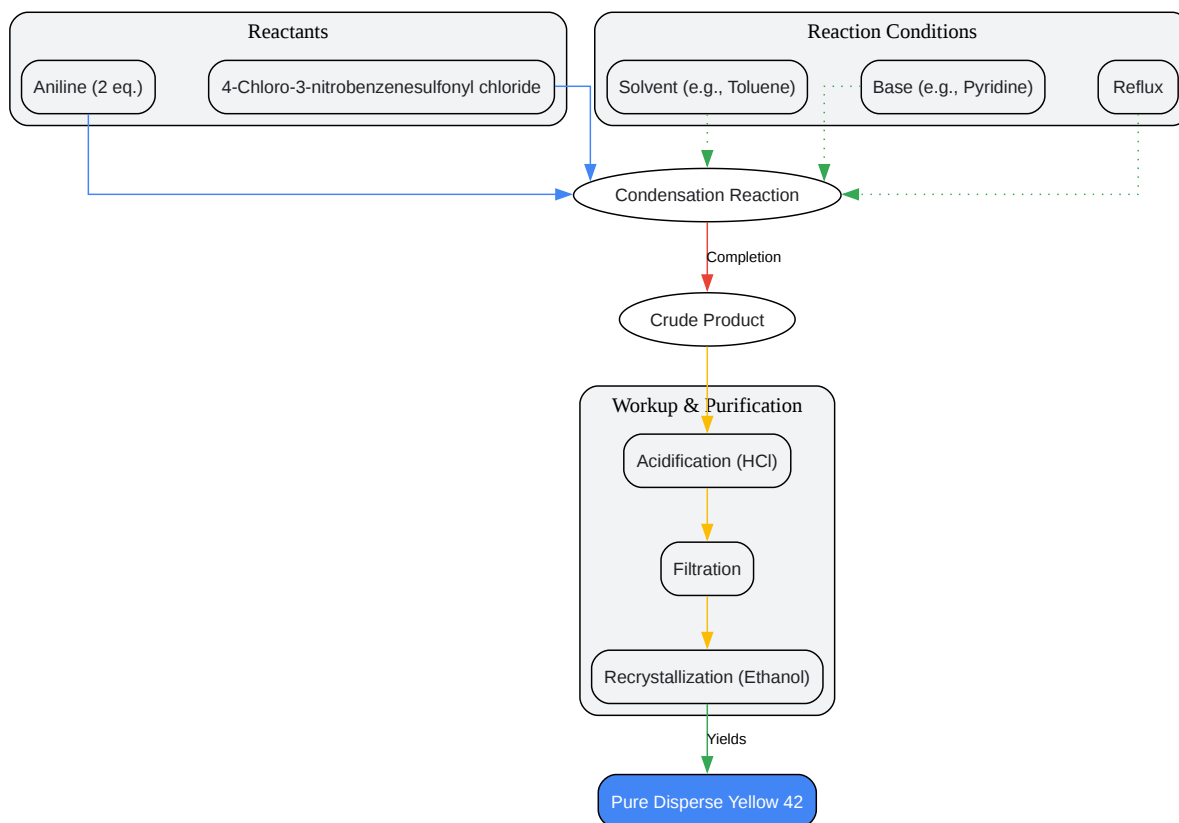
- 4-Chloro-3-nitrobenzenesulfonyl chloride

- Aniline
- Pyridine (or other suitable base)
- An appropriate solvent (e.g., toluene or N,N-dimethylformamide)
- Hydrochloric acid (for workup)
- Ethanol (for recrystallization)

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve one molar equivalent of 4-chloro-3-nitrobenzenesulfonyl chloride in the chosen solvent.
- Add slightly more than two molar equivalents of aniline to the solution.
- Add a suitable base, such as pyridine, to scavenge the hydrochloric acid produced during the reaction.
- Heat the reaction mixture to reflux and maintain for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Acidify the mixture with dilute hydrochloric acid to neutralize any remaining aniline and base.
- The crude product will precipitate out of the solution. Collect the solid by vacuum filtration and wash with water.
- Purify the crude product by recrystallization from a suitable solvent, such as ethanol, to yield pure **Disperse Yellow 42** as a yellow-brown powder.

Synthesis Workflow Diagram



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Caption: Synthesis workflow for **Disperse Yellow 42**.

Application in Polyester Dyeing

Disperse Yellow 42 is extensively used for dyeing polyester fibers, typically through a high-temperature, high-pressure method to ensure dye penetration into the hydrophobic fiber structure.

Experimental Protocol: High-Temperature Dyeing of Polyester

This protocol describes a standard laboratory procedure for dyeing polyester fabric with **Disperse Yellow 42**.

Materials:

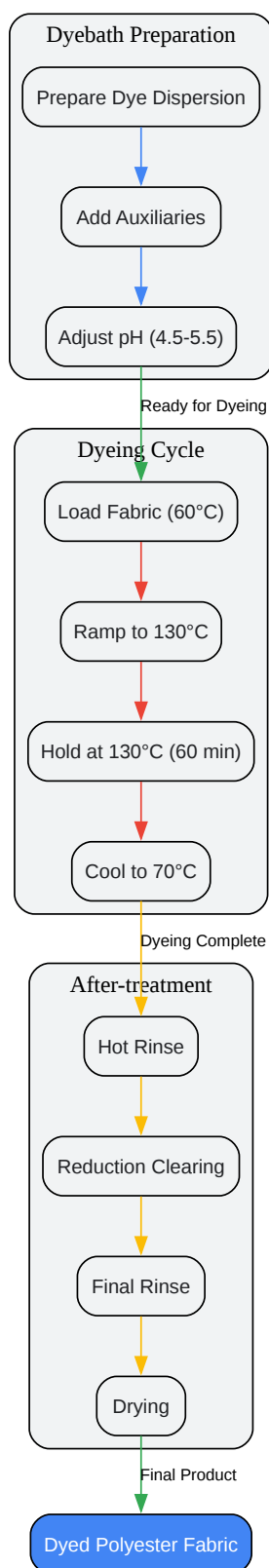
- Polyester fabric
- **Disperse Yellow 42**
- Dispersing agent (e.g., a lignosulfonate-based product)
- Leveling agent
- Acetic acid (to adjust pH)
- Sodium hydrosulfite and sodium hydroxide (for reduction clearing)
- A high-temperature dyeing apparatus (e.g., a laboratory-scale jet dyeing machine)

Procedure:

- Preparation of the Dyebath:
 - Prepare a stock dispersion of **Disperse Yellow 42** by pasting the required amount of dye with a small amount of dispersing agent and then diluting with warm water.
 - Fill the dyeing apparatus with water (liquor ratio typically 10:1 to 20:1).
 - Add the dispersing agent and a leveling agent to the dyebath.
 - Adjust the pH of the dyebath to 4.5-5.5 using acetic acid.

- Add the prepared dye dispersion to the dyebath.
- Dyeing Process:
 - Introduce the polyester fabric into the dyebath at approximately 60°C.
 - Raise the temperature of the dyebath to 130°C at a rate of 1.5-2.0°C per minute.
 - Maintain the temperature at 130°C for 45-60 minutes to allow for dye diffusion and fixation.
- Cooling and Rinsing:
 - Cool the dyebath down to 70°C.
 - Drain the dyebath and rinse the fabric with hot water.
- Reduction Clearing (After-treatment):
 - Prepare a fresh bath containing 2 g/L sodium hydrosulfite and 2 g/L sodium hydroxide.
 - Treat the dyed fabric in this bath at 60-70°C for 15-20 minutes to remove any unfixed surface dye.
 - Rinse the fabric thoroughly with hot and then cold water.
- Drying:
 - Dry the dyed fabric in an oven or on a stenter.

High-Temperature Dyeing Workflow Diagram



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Caption: High-temperature dyeing workflow for polyester.

Analytical Characterization

The characterization of **Disperse Yellow 42** is crucial for quality control and research purposes. A combination of spectroscopic and chromatographic techniques is typically employed.

- **UV-Visible Spectroscopy:** This technique is used to determine the maximum absorption wavelength (λ_{max}) of the dye, which is a key parameter for colorimetric analysis. The λ_{max} for **Disperse Yellow 42** is approximately 418 nm.
- **High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Mass Spectrometry (LC-MS):** HPLC is used to assess the purity of the dye and to quantify its concentration. When coupled with a mass spectrometer (LC-MS), it provides definitive identification based on the molecular weight and fragmentation pattern of the dye molecule.
- **Fourier-Transform Infrared (FTIR) Spectroscopy:** FTIR analysis can be used to identify the functional groups present in the **Disperse Yellow 42** molecule, such as N-H, S=O (sulfonamide), and C-NO₂ (nitro) groups, confirming its chemical structure.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ¹H and ¹³C NMR spectroscopy are powerful tools for the complete structural elucidation of the dye molecule, providing detailed information about the arrangement of atoms.

Safety Information

Disperse Yellow 42 is classified as a skin sensitizer and is considered toxic to aquatic life with long-lasting effects. Appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn when handling this chemical. All waste containing the dye should be disposed of in accordance with local environmental regulations.

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References

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